

Technical Overview of 4-Azido-2-chloro-1-methylbenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Azido-2-chloro-1-methylbenzene

CAS No.: 357292-37-6

Cat. No.: B1280736

[Get Quote](#)

This document provides a detailed analysis of the molecular weight of **4-Azido-2-chloro-1-methylbenzene**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Formula

4-Azido-2-chloro-1-methylbenzene is an aromatic organic compound. Its structure consists of a toluene backbone (a benzene ring substituted with a methyl group) further substituted with a chloro group at position 2 and an azido group at position 4. This specific arrangement of substituents dictates its chemical properties and molecular weight.

The verified chemical formula for this compound is $C_7H_6ClN_3$.^{[1][2]}

Calculation of Molecular Weight

The molecular weight (MW) is a fundamental physical property calculated by summing the atomic weights of all constituent atoms in the molecular formula. The calculation for $C_7H_6ClN_3$ is detailed below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	3	14.007	42.021
Total	167.599			

Based on this, the calculated molecular weight is approximately 167.60 g/mol .[\[1\]](#)[\[2\]](#) This value is critical for stoichiometric calculations in reaction chemistry, preparation of solutions of known molarity, and analytical characterization.

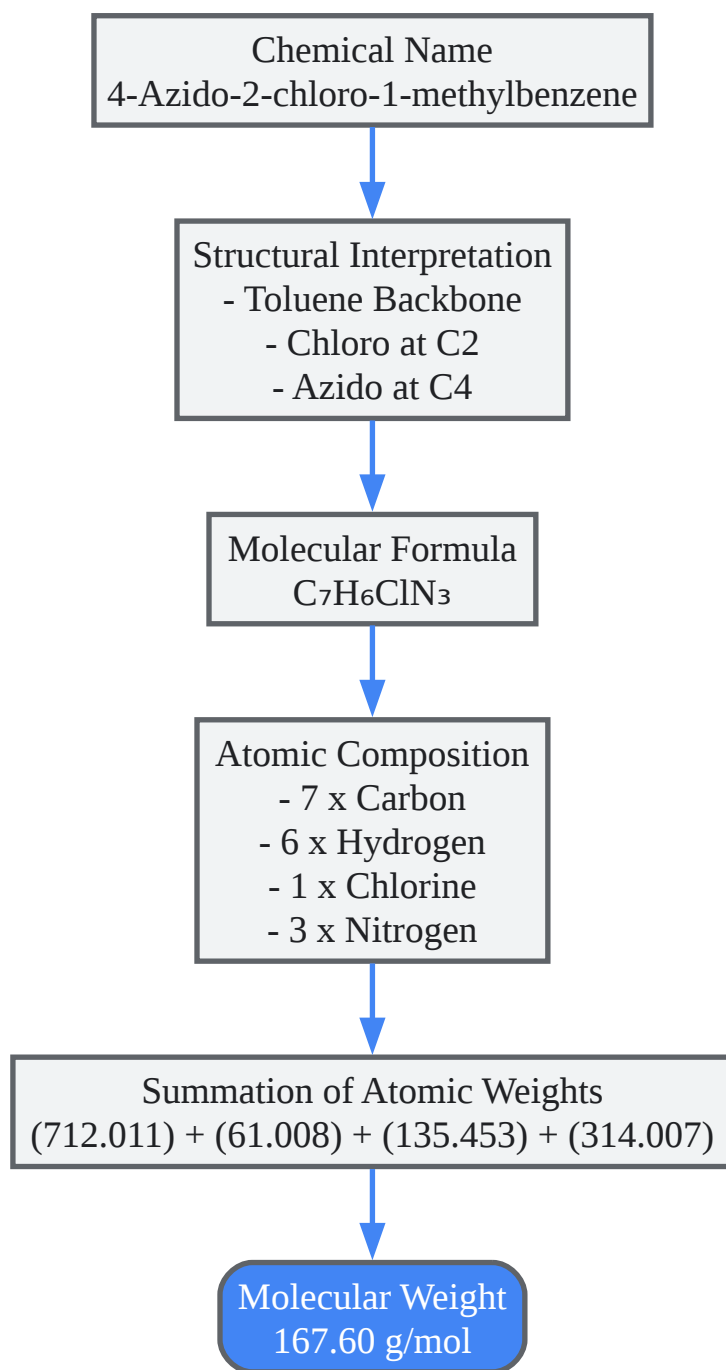
Physicochemical Properties

While the primary focus of this document is the molecular weight, other key identifiers are pertinent for laboratory use.

Property	Value
CAS Number	357292-37-6 [1] [2] [3]
Molecular Formula	C ₇ H ₆ ClN ₃ [1] [2]
Molecular Weight	167.60 g/mol [1] [2]

Logical Framework for Compound Identification

The process of determining the molecular weight of a chemical compound is a foundational step in chemical research. It follows a clear logical progression from its nomenclature to its fundamental atomic composition.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the molecular weight.

Note: Experimental protocols and signaling pathways are not applicable to the determination of a compound's theoretical molecular weight, which is a calculated value based on standard atomic weights.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-azido-2-chloro-1-methylbenzene CAS#: 357292-37-6 [m.chemicalbook.com]
- 2. CAS 357292-37-6 | 4-azido-2-chloro-1-methylbenzene - Synblock [synblock.com]
- 3. 4-azido-2-chloro-1-methylbenzene | 357292-37-6 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Overview of 4-Azido-2-chloro-1-methylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280736/docs#technical-overview-of-4-azido-2-chloro-1-methylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check